

Synthetic Routes to 14-Sulfanyltetradecan-1-OL for Potential Pest Control Applications

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Compound of Interest

Compound Name: 14-Sulfanyltetradecan-1-OL

Cat. No.: B15417560

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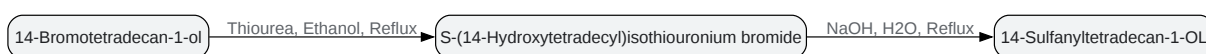
This document provides detailed synthetic protocols for the preparation of **14-Sulfanyltetradecan-1-OL**, a long-chain bifunctional molecule. While direct applications in pest control for this specific compound are not extensively documented in publicly available literature, its structural similarity to known semiochemicals, such as tetradecan-1-ol, suggests potential for investigation as an insect attractant, repellent, or synergist. The following protocols are based on established chemical transformations and provide a foundation for the synthesis and subsequent biological evaluation of this target compound.

Synthetic Pathways

Two primary synthetic routes from the commercially available starting material, 14-bromotetradecan-1-ol, are presented. These routes involve the conversion of the terminal bromide to a thiol group, a common and well-documented transformation in organic synthesis.

Route 1: Synthesis via Thiourea Intermediate

This method proceeds through the formation of a stable isothiuronium salt, which is subsequently hydrolyzed to yield the desired thiol. This is a widely used method for the preparation of thiols from alkyl halides.



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Caption: Synthetic pathway to **14-Sulfanyltetradecan-1-OL** via a thiourea intermediate.

Route 2: Direct Thiolation with Sodium Hydrosulfide

This route offers a more direct conversion of the alkyl bromide to the thiol using sodium hydrosulfide. Careful control of reaction conditions is necessary to minimize the formation of the corresponding dialkyl sulfide byproduct.



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Caption: Direct synthesis of **14-Sulfanyltetradecan-1-OL** using sodium hydrosulfide.

Data Presentation

Table 1: Summary of Synthetic Protocols

Parameter	Route 1: Thiourea Method	Route 2: Sodium Hydrosulfide Method
Starting Material	14-Bromotetradecan-1-ol	14-Bromotetradecan-1-ol
Key Reagents	Thiourea, Sodium Hydroxide	Sodium Hydrosulfide
Solvent	Ethanol, Water	Ethanol/Water mixture
Reaction Temperature	Reflux	Room Temperature to mild heating
Reaction Time	Step 1: 4-6 hours; Step 2: 2-3 hours	12-24 hours
Workup	Acidification, Extraction	Acidification, Extraction
Purification	Column Chromatography	Column Chromatography
Advantages	Forms a stable intermediate, less sulfide byproduct	One-step reaction
Disadvantages	Two-step process	Potential for sulfide byproduct formation

Experimental Protocols

Protocol 1: Synthesis of **14-Sulfanyltetradecan-1-OL** via Thiourea Intermediate

Step 1: Formation of S-(14-Hydroxytetradecyl)isothiuronium bromide

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 14-bromotetradecan-1-ol (1.0 eq) and thiourea (1.2 eq) in ethanol (95%).
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- The isothiuronium salt may precipitate upon cooling. If so, collect the solid by filtration. If not, remove the solvent under reduced pressure to obtain the crude S-(14-

hydroxytetradecyl)isothiuronium bromide.

Step 2: Hydrolysis to **14-Sulfanyltetradecan-1-OL**

- To the crude isothiuronium salt from the previous step, add a solution of sodium hydroxide (3.0 eq) in water.
- Heat the mixture to reflux for 2-3 hours.
- Cool the reaction mixture to room temperature and then acidify to pH 2-3 with dilute hydrochloric acid.
- Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **14-sulfanyltetradecan-1-OL**.

Protocol 2: Synthesis of **14-Sulfanyltetradecan-1-OL** via Direct Thiolation

- Prepare a solution of sodium hydrosulfide (NaSH) (1.5 - 2.0 eq) in a mixture of ethanol and water. Caution: Sodium hydrosulfide is corrosive and releases toxic hydrogen sulfide gas upon contact with acids. Handle in a well-ventilated fume hood.
- In a separate round-bottom flask, dissolve 14-bromotetradecan-1-ol (1.0 eq) in ethanol.
- Add the sodium hydrosulfide solution to the solution of the bromide at room temperature with vigorous stirring.
- Stir the reaction mixture at room temperature for 12-24 hours. The reaction can be gently heated to increase the rate, but this may also promote the formation of the sulfide byproduct. Monitor the reaction by TLC.
- After completion, carefully acidify the reaction mixture to pH 2-3 with dilute hydrochloric acid in a fume hood to quench any unreacted NaSH and protonate the thiolate.

- Extract the product with an organic solvent, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

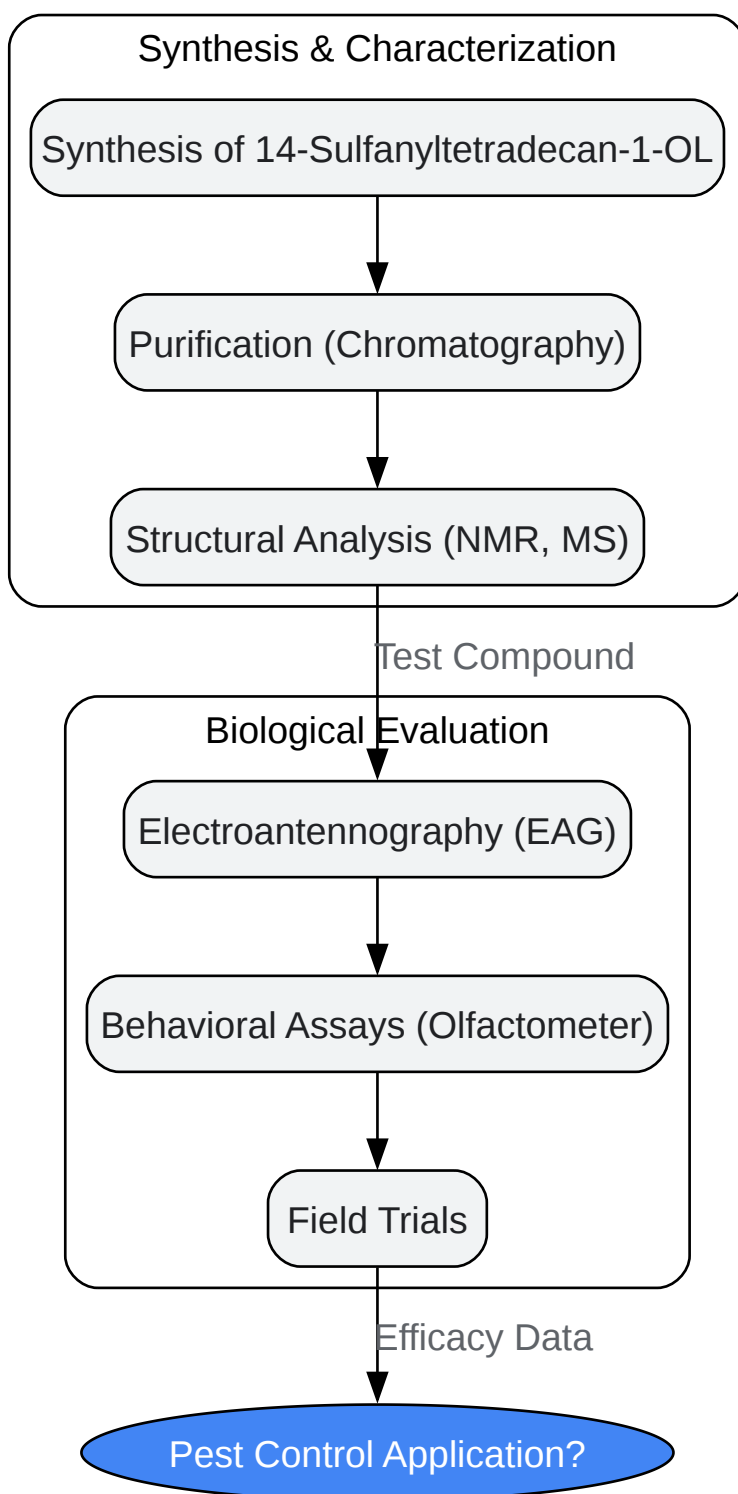
Application in Pest Control: A Prospective Outlook

Currently, there is a lack of specific data in peer-reviewed journals and patent literature detailing the use of **14-sulfanyltetradecan-1-OL** as a pest control agent. However, the structural backbone of this molecule, tetradecan-1-ol, is a known semiochemical for some insect species. Semiochemicals are compounds that mediate interactions between organisms, and they are increasingly being explored as environmentally benign alternatives to conventional pesticides.

It is hypothesized that the introduction of a sulfanyl group to the tetradecanol backbone could modulate its biological activity. The thiol group could influence the molecule's volatility, binding affinity to insect olfactory receptors, or its metabolic stability. Therefore, **14-sulfanyltetradecan-1-OL** warrants investigation as a potential:

- Insect Attractant (Pheromone or Kairomone): For use in monitoring and trapping of specific pest populations.
- Insect Repellent: To protect crops or livestock from pest damage.
- Synergist: To enhance the efficacy of other pest control agents.

Further research, including electroantennography (EAG) studies and field trials, would be necessary to elucidate the specific role, if any, of **14-sulfanyltetradecan-1-OL** in pest control.



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Caption: Proposed workflow for the evaluation of **14-Sulfanyltetradecan-1-OL** in pest control.

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